A Comprehensive Technical Guide to 1,3-Dipalmitoyl-2-Stearoyl Glycerol

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Compound of Interest		
Compound Name:	1,3-Dipalmitoyl-2-stearoyl glycerol	
Cat. No.:	B1208165	Get Quote

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 2177-97-1

Introduction

1,3-Dipalmitoyl-2-stearoyl glycerol is a structured triacylglycerol (TAG) composed of a glycerol backbone esterified with two palmitic acid molecules at the sn-1 and sn-3 positions and one stearic acid molecule at the sn-2 position. As a specific and well-defined lipid molecule, it serves as a valuable tool in lipid research, drug delivery system development, and the study of metabolic and signaling pathways. This technical guide provides an in-depth overview of its physicochemical properties, synthesis, characterization, and its current and potential applications in research and drug development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1,3-dipalmitoyl-2-stearoyl glycerol** is crucial for its application in various scientific disciplines. Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	2177-97-1	[1][2]
Molecular Formula	$C_{53}H_{102}O_6$	[1][2]
Molecular Weight	835.4 g/mol	[1][2]
Physical State	Solid at room temperature	
Solubility	Soluble in Dimethylformamide (DMF)	[1][2]
Purity	Typically ≥98%	[1][2]

Synthesis and Characterization

The synthesis of **1,3-dipalmitoyl-2-stearoyl glycerol** with high purity and regioselectivity is essential for its use in research and pharmaceutical applications. Enzymatic synthesis using sn-1,3 specific lipases is the preferred method to achieve the desired structure.

Experimental Protocol: Enzymatic Synthesis

This protocol describes a two-step enzymatic synthesis of **1,3-dipalmitoyl-2-stearoyl glycerol**.

Step 1: Synthesis of 2-Stearoyl Glycerol (2-SG)

- Reaction Setup: In a temperature-controlled reactor, dissolve glycerol and a molar excess of a protecting group (e.g., isopropylidene) in a suitable solvent.

- Esterification: Add stearic acid and an sn-1,3 specific lipase (e.g., Lipozyme RM IM) to the mixture.[3] The reaction is typically carried out under mild conditions (e.g., 40-60°C) with constant stirring.[4]

- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the desired conversion is achieved.

- Purification: After the reaction, remove the enzyme by filtration. The protecting group is then removed under acidic conditions. The resulting 2-stearoyl glycerol is purified by column

chromatography or crystallization.

Step 2: Esterification with Palmitic Acid

- Reaction Setup: Dissolve the purified 2-stearoyl glycerol and a molar excess of palmitic acid in a solvent-free system or a minimal amount of a suitable solvent.

- Esterification: Add an sn-1,3 specific lipase to the mixture. The reaction conditions are similar to the first step.

- Monitoring and Purification: Monitor the reaction as described above. The final product, **1,3-dipalmitoyl-2-stearoyl glycerol**, is purified by crystallization or column chromatography to achieve high purity.

Experimental Protocol: Characterization

High-Performance Liquid Chromatography (HPLC)

- Column: A reverse-phase C18 column is typically used.

- Mobile Phase: A gradient of a non-polar solvent (e.g., hexane or isopropanol) and a polar solvent (e.g., acetone or methanol) is commonly employed.

- Detection: An evaporative light scattering detector (ELSD) or a mass spectrometer (MS) can be used for detection and quantification.[5]

- Sample Preparation: Dissolve a known amount of the synthesized product in a suitable solvent (e.g., chloroform or hexane) before injection.

Differential Scanning Calorimetry (DSC)

- Principle: DSC is used to determine the melting and crystallization behavior of the lipid.[6]

- Procedure: A small, accurately weighed sample is placed in an aluminum pan and subjected to a controlled temperature program (heating and cooling cycles).[5][6] The heat flow to or from the sample is measured as a function of temperature.

Tech Support

- Data Analysis: The resulting thermogram provides information on melting point, enthalpy of fusion, and polymorphic transitions.[6]

Applications in Drug Development

The unique physicochemical properties of **1,3-dipalmitoyl-2-stearoyl glycerol** make it a promising excipient in drug delivery systems, particularly in the formulation of solid lipid nanoparticles (SLNs).

Solid Lipid Nanoparticles (SLNs)

SLNs are colloidal drug carriers that utilize a solid lipid matrix to encapsulate therapeutic agents.[7][8][9][10] The solid nature of the lipid core can protect drugs from degradation and provide controlled release.[9][10] **1,3-Dipalmitoyl-2-stearoyl glycerol**, with its high melting point and stable crystalline structure, can serve as a key component of the solid lipid matrix in SLNs.

Below is a diagram illustrating the general workflow for the preparation of drug-loaded SLNs using **1,3-dipalmitoyl-2-stearoyl glycerol**.
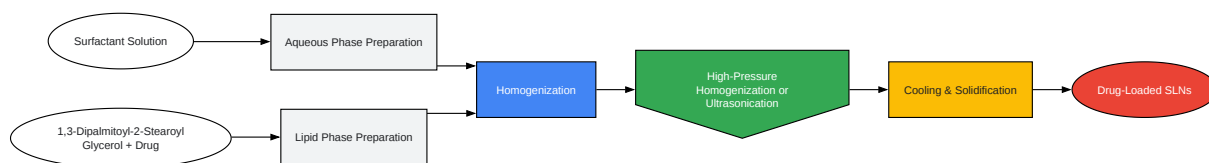
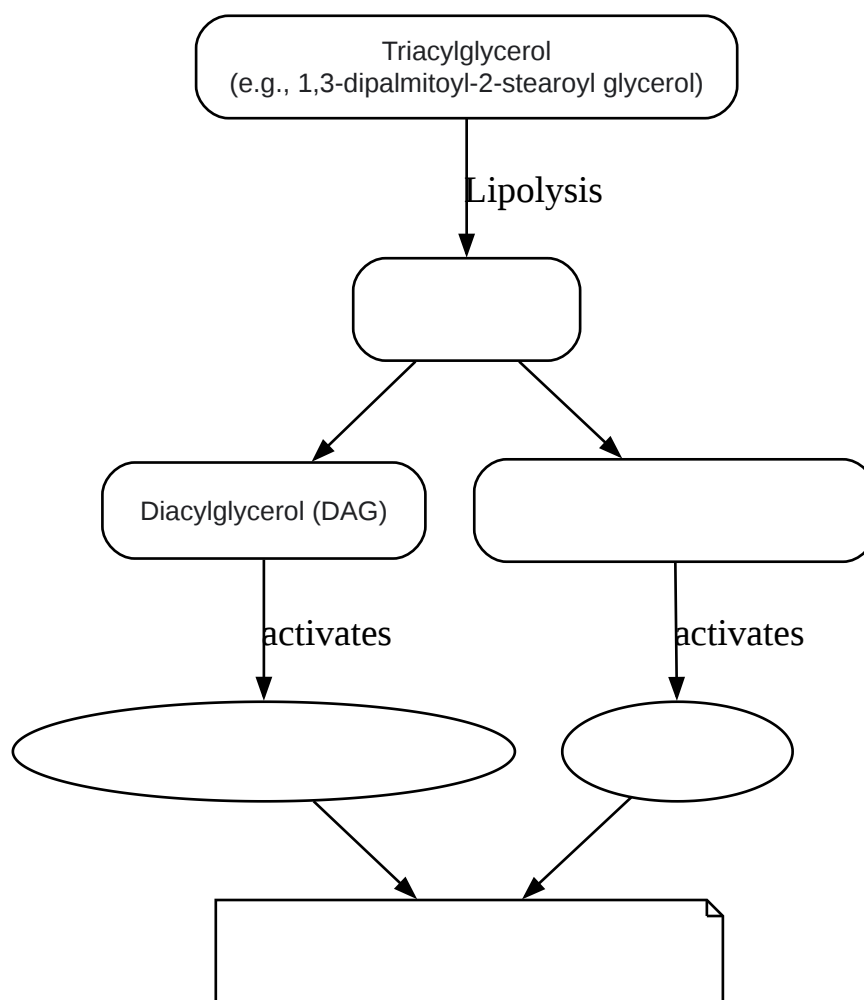Click to download full resolution via product page

SLN Preparation Workflow

Role in Biological Signaling Pathways

While direct signaling roles of **1,3-dipalmitoyl-2-stearoyl glycerol** are not yet fully elucidated, its metabolism is integrated into the broader context of triacylglycerol synthesis and lipolysis, which generates signaling intermediates.[11][12][13]

The breakdown of TAGs by lipases releases fatty acids and diacylglycerols (DAGs), both of which are known to act as second messengers in various signaling cascades.[11][12] For instance, DAGs are key activators of protein kinase C (PKC) isoforms, which are involved in a multitude of cellular processes including cell growth, differentiation, and apoptosis.[11] Fatty acids released from TAG stores can also act as signaling molecules, influencing gene expression through transcription factors like peroxisome proliferator-activated receptors (PPARs).[11][14]

The following diagram illustrates the central role of triacylglycerol metabolism in generating signaling molecules.

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Triacylglycerol Metabolism and Signaling

Conclusion

1,3-Dipalmitoyl-2-stearoyl glycerol is a well-defined structured lipid with significant potential in both fundamental research and pharmaceutical development. Its precise chemical structure allows for the systematic investigation of lipid-protein interactions and the physical properties of lipid-based drug delivery systems. Further research into its specific roles in cellular signaling and its optimization as a pharmaceutical excipient is warranted and holds promise for advancing our understanding of lipid biology and improving drug efficacy and safety.

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